

An In-depth Technical Guide to 14-O-Acetylsachaconitine

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Compound of Interest

Compound Name: 14-O-Acetylsachaconitine

Cat. No.: B15589028

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **14-O-Acetylsachaconitine**, a diterpenoid alkaloid of significant interest in pharmacological research. This document collates available data on its chemical identifiers, and outlines relevant experimental protocols for its study, catering to the needs of researchers, scientists, and professionals in drug development.

Chemical Identifiers and Properties

14-O-Acetylsachaconitine is a natural product belonging to the Aconitum class of alkaloids. While a dedicated PubChem entry for **14-O-Acetylsachaconitine** is not available, its fundamental chemical identifiers have been established.

Identifier	Value	Source
CAS Number	102719-98-2	[1][2]
Molecular Formula	C ₂₅ H ₃₉ NO ₅	N/A
Molecular Weight	433.6 g/mol	N/A

For reference, the identifiers for the parent compound, sachaconitine, are provided below.

Identifier	Value	Source
PubChem CID	20056277	[3]
IUPAC Name	(1S,2R,3R,4S,5S,6S,8S,9S,13R,16S,17R)-11-ethyl-6,16-dimethoxy-13-methyl-11-azahexacyclo[7.7.2.1 ² , ⁵ .0 ¹ , ¹⁰ .0 ³ , ⁸ .0 ¹³ , ¹⁷]nonadecane-4,8-diol	[3]
InChI	InChI=1S/C23H37NO4/c1-5-24-11-21(2)7-6-17(28-4)23-13-8-12-15(27-3)10-22(26,18(13)19(12)25)14(20(23)24)9-16(21)23/h12-20,25-26H,5-11H2,1-4H3/t12-,13-,14+,15+,16-,17+,18-,19+,20?,21+,22+,23-/m1/s1	[3]
SMILES	CCN1C[C@@]2(CC--INVALID-LINK--[C@]5(C--INVALID-LINK--OC)O">C@@HOC)C	[3]

Pharmacological Context: Aconitum Alkaloids

14-O-Acetylsachaconitine belongs to the family of Aconitum alkaloids, which are known for their potent biological activities, primarily as modulators of voltage-gated sodium channels. These alkaloids are a subject of extensive research due to their potential therapeutic applications and inherent toxicity. The pharmacological effects of this class of compounds are largely attributed to their interaction with the alpha-subunit of voltage-gated sodium channels, leading to a range of physiological responses.

Potential Signaling Pathways

Based on the known activities of related diterpenoid alkaloids, two primary signaling pathways are of interest for investigating the mechanism of action of **14-O-Acetylsachaconitine**:

- **Voltage-Gated Sodium Channel Modulation:** Aconitum alkaloids are well-documented modulators of voltage-gated sodium channels. Their binding can lead to persistent activation or blockade of these channels, significantly impacting neuronal and cardiac cell excitability.
- **NF- κ B Signaling Pathway:** There is evidence to suggest that some diterpenoids can influence the NF- κ B (nuclear factor kappa-light-chain-enhancer of activated B cells) signaling pathway, which plays a crucial role in inflammation and immune responses.

The following diagrams illustrate the general workflow for investigating these pathways.

Experimental Workflow: Voltage-Gated Sodium Channel Assay

Prepare cell line expressing target Nav channel (e.g., Nav1.5)



Culture cells and seed in appropriate assay plates



Pre-incubate cells with 14-O-Acetylsachaconitine at various concentrations



Add a sodium channel activator (e.g., veratridine) to induce channel opening



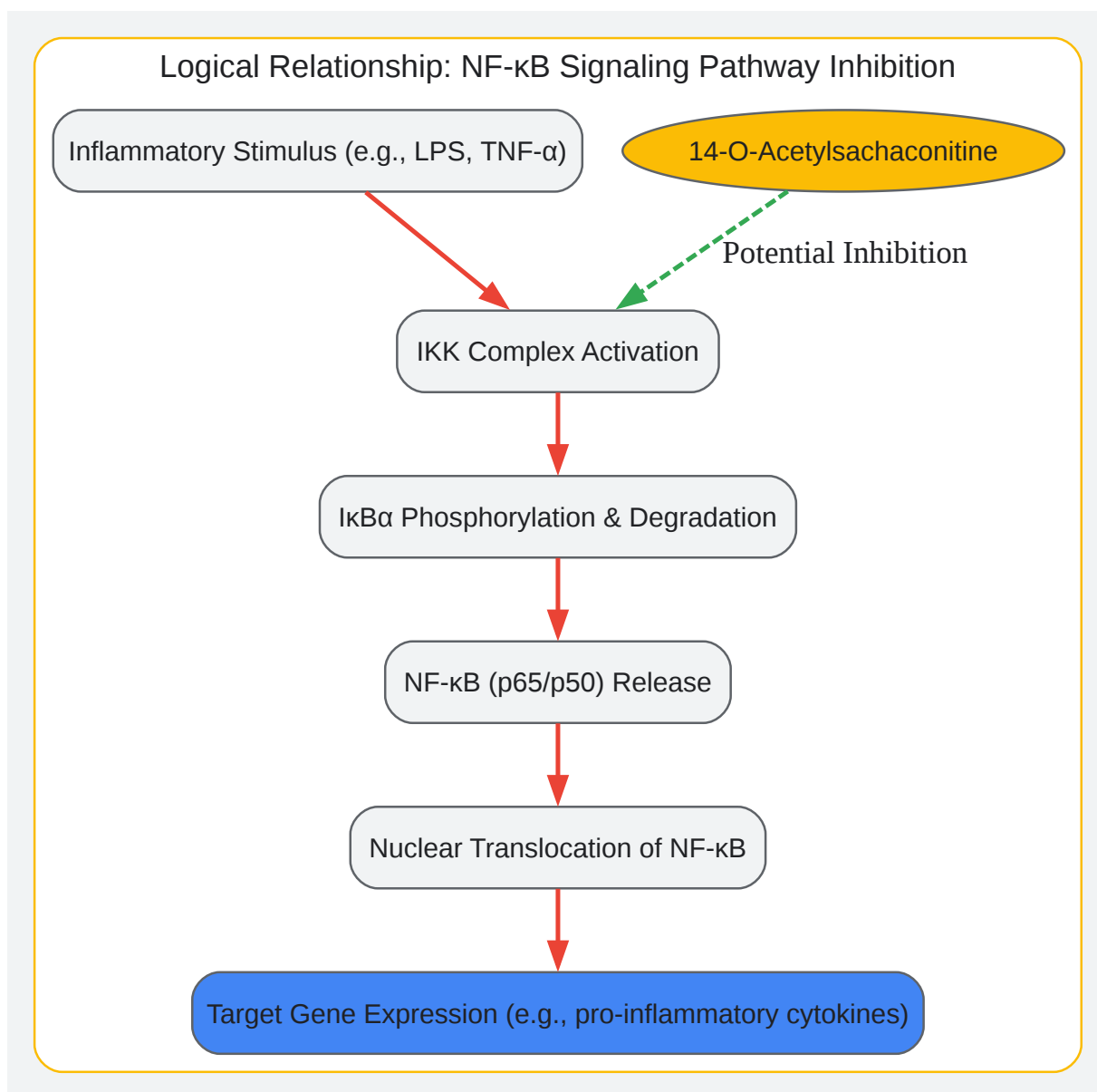
Measure changes in membrane potential or intracellular ion concentration



Analyze data to determine IC₅₀ or EC₅₀ values

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Workflow for Voltage-Gated Sodium Channel Assay.



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Potential Inhibition of the NF- κ B Signaling Pathway.

Experimental Protocols

Detailed experimental data for **14-O-Acetylsachaconitine** is not extensively available in the public domain. However, based on established methodologies for studying similar alkaloids, the following protocols can be adapted.

Voltage-Gated Sodium Channel Patch-Clamp Electrophysiology

This protocol is designed to measure the effect of **14-O-Acetylsachaconitine** on the activity of specific voltage-gated sodium channel isoforms (e.g., Nav1.5).

Methodology:

- Cell Culture: Utilize a stable cell line (e.g., HEK293 or CHO) expressing the human voltage-gated sodium channel isoform of interest. Culture the cells under standard conditions.
- Electrophysiological Recording:
 - Perform whole-cell patch-clamp recordings at room temperature.
 - Use an appropriate external solution (e.g., containing in mM: 140 NaCl, 4 KCl, 2 CaCl₂, 1 MgCl₂, 10 HEPES, and 10 glucose, pH adjusted to 7.4 with NaOH).
 - The internal pipette solution should be formulated to isolate sodium currents (e.g., containing in mM: 120 CsF, 20 CsCl, 10 EGTA, 10 HEPES, pH adjusted to 7.2 with CsOH).
- Compound Application: Prepare stock solutions of **14-O-Acetylsachaconitine** in a suitable solvent (e.g., DMSO) and dilute to final concentrations in the external solution. Perfuse the cells with the compound-containing solution.
- Data Acquisition:
 - Hold the cell membrane potential at a level where the channels are in a resting state (e.g., -120 mV).
 - Apply depolarizing voltage steps to elicit sodium currents.
 - Record peak and late sodium currents in the absence and presence of varying concentrations of **14-O-Acetylsachaconitine**.
- Data Analysis:

- Measure the peak current amplitude at each voltage step.
- Construct concentration-response curves to determine the half-maximal inhibitory concentration (IC_{50}).

NF- κ B Reporter Gene Assay

This assay is used to determine if **14-O-Acetylsachaconitine** can inhibit the transcriptional activity of NF- κ B.

Methodology:

- Cell Culture and Transfection:
 - Use a suitable cell line (e.g., HEK293T or HeLa).
 - Co-transfect the cells with a luciferase reporter plasmid containing NF- κ B binding sites and a control plasmid (e.g., Renilla luciferase) for normalization.
- Compound Treatment and Stimulation:
 - After transfection, pre-treat the cells with various concentrations of **14-O-Acetylsachaconitine** for a defined period (e.g., 1-2 hours).
 - Stimulate the cells with an NF- κ B activator, such as tumor necrosis factor-alpha (TNF- α) or lipopolysaccharide (LPS).
- Luciferase Assay:
 - Lyse the cells and measure the firefly and Renilla luciferase activities using a luminometer and a dual-luciferase reporter assay system.
- Data Analysis:
 - Normalize the firefly luciferase activity to the Renilla luciferase activity.
 - Calculate the percentage of inhibition of NF- κ B activity at each concentration of **14-O-Acetylsachaconitine** and determine the IC_{50} value.

Conclusion

14-O-Acetylsachaconitine represents a compelling subject for further pharmacological investigation. While specific experimental data for this compound remains limited, the established protocols for studying related Aconitum alkaloids provide a solid framework for future research. Elucidating its precise mechanism of action on voltage-gated sodium channels and its potential effects on inflammatory pathways such as NF-κB will be crucial in determining its therapeutic potential. This guide serves as a foundational resource for researchers embarking on the study of this intriguing natural product.

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References

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